

Introduction: The Strategic Importance of a Modified Amino Acid

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Compound of Interest

Compound Name: *N-(tert-Butoxycarbonyl)-N-methyl-D-alanine*

CAS No.: 19914-38-6

Cat. No.: B558486

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In the landscape of peptide chemistry and pharmaceutical development, **N-(tert-Butoxycarbonyl)-N-methyl-D-alanine** stands out as a pivotal building block. This synthetic amino acid derivative, commonly referred to as Boc-N-Me-D-Ala-OH, is engineered with two key modifications that impart unique and highly desirable properties for the synthesis of advanced therapeutic peptides. The N-methyl group introduces conformational rigidity and enhances metabolic stability, while the acid-labile tert-butoxycarbonyl (Boc) group provides robust protection of the amine during peptide chain elongation.[1][2][3]

The incorporation of N-methylated amino acids into a peptide backbone is a well-established strategy to improve pharmacokinetic properties.[3] N-methylation removes the amide proton, thus eliminating a hydrogen bond donor site. This modification can disrupt the formation of secondary structures like β -sheets, which often contribute to peptide aggregation and poor solubility.[2][4] Furthermore, the steric bulk of the methyl group can shield the adjacent peptide bond from enzymatic degradation by peptidases, thereby increasing the in vivo half-life of the peptide drug.[2] This guide provides an in-depth examination of the synthesis, properties, and applications of Boc-N-Me-D-Ala-OH for researchers, scientists, and professionals in drug development.

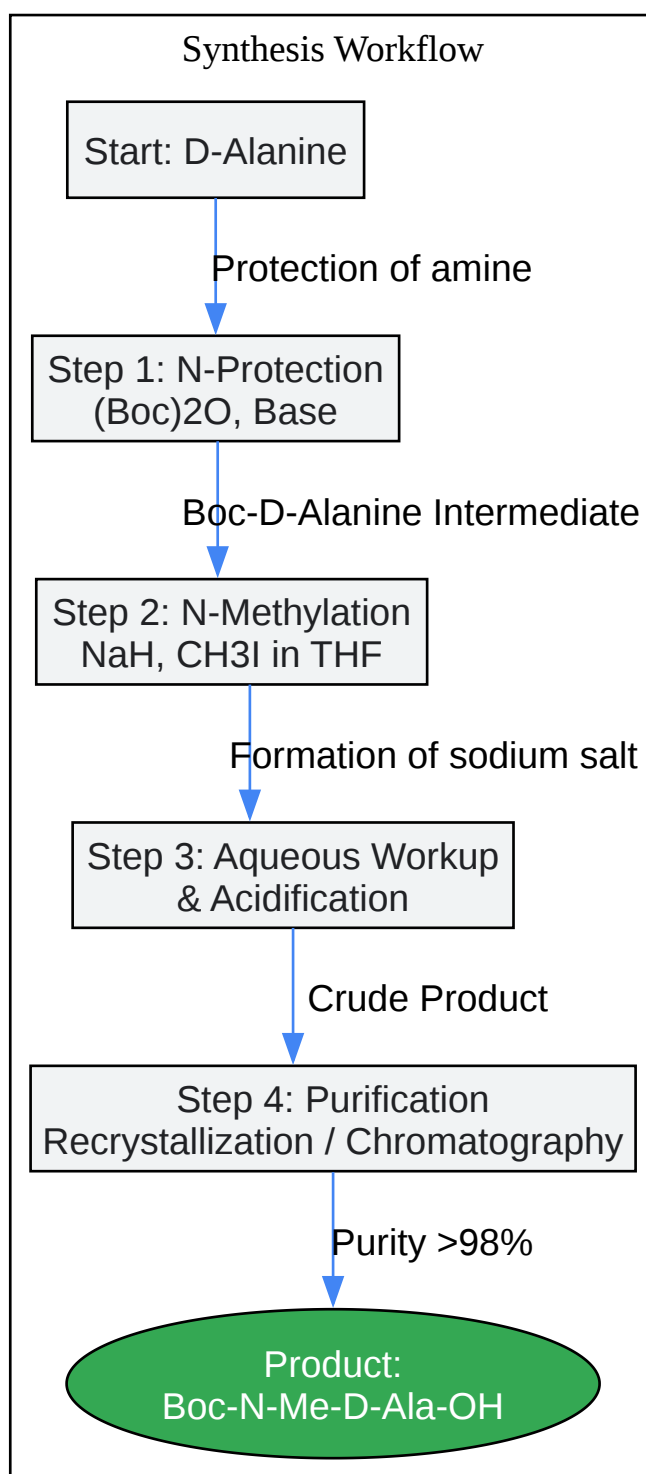
Physicochemical and Structural Characteristics

Boc-N-Me-D-Ala-OH is a white crystalline powder characterized by its specific stereochemistry and the presence of the Boc protecting group.^{[5][6][7]} Its identity and purity are critical for successful application, particularly in the synthesis of chiral drug candidates where enantiomeric purity is paramount.^[8]

Property	Value	References
CAS Number	19914-38-6	^{[1][5][6][9]}
Molecular Formula	C ₉ H ₁₇ NO ₄	^{[1][5][9]}
Molecular Weight	203.24 g/mol	^{[5][6][9]}
IUPAC Name	(2R)-2-[methyl-[(2-methylpropan-2-yl)oxycarbonyl]amino]propanoic acid	^[9]
Synonyms	Boc-N-Me-D-Ala-OH, N-Boc-N-methyl-D-alanine	^{[1][5][6][9]}
Appearance	White to off-white crystalline powder	^{[5][6][7]}
Melting Point	78-94 °C (range varies by source)	^{[1][6]}
Optical Rotation	[α] ²⁰ /D = +29.0 to +31.0° (c=1, ethanol)	^[6]
Purity	≥98% (typically by HPLC, GC, or Titration)	^{[1][6][7]}
Solubility	Soluble in organic solvents like methanol, ethanol, and DMF	^{[6][7][10]}
Storage	0-8°C, in a cool, dark, and dry place	^[1]

Synthesis and Quality Control

The synthesis of N-methylated amino acids requires a strategic approach to ensure selective methylation of the amine without affecting the carboxylic acid moiety and, crucially, without causing racemization.^{[2][11]} A prevalent and effective method involves the N-methylation of the corresponding N-protected amino acid.^{[2][12]}



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Caption: General workflow for the synthesis of Boc-N-Me-D-Ala-OH.

Detailed Synthesis Protocol

This protocol describes a common lab-scale synthesis adapted from principles of N-alkylation of Boc-protected amino acids.^{[2][12]}

Part A: N-Boc Protection of D-Alanine

- **Reaction Setup:** Suspend D-Alanine in a 1:1 mixture of dioxane and water. Cool the mixture to 0°C in an ice bath.
- **Basification:** Add sodium hydroxide (NaOH) solution to adjust the pH to ~10-11, ensuring the D-alanine dissolves.
- **Boc Anhydride Addition:** Add di-tert-butyl dicarbonate ((Boc)₂O) portion-wise while vigorously stirring and maintaining the temperature below 10°C. The base is crucial for reacting with the liberated tert-butyl carbonate.^{[13][14]}
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir overnight. Monitor the disappearance of the starting material by TLC.
- **Workup:** Concentrate the mixture under reduced pressure to remove the dioxane. Wash the remaining aqueous solution with a non-polar solvent like ethyl acetate to remove unreacted (Boc)₂O.
- **Acidification & Extraction:** Cool the aqueous layer to 0°C and carefully acidify with a cold, dilute acid (e.g., 1M HCl or KHSO₄) to a pH of ~2-3. The product, Boc-D-alanine, will precipitate or can be extracted with an organic solvent like ethyl acetate.
- **Isolation:** Dry the combined organic extracts over anhydrous sodium sulfate, filter, and evaporate the solvent to yield Boc-D-alanine as a solid.

Part B: N-Methylation of Boc-D-Alanine

- **Reaction Setup:** Dissolve the Boc-D-alanine from Part A in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon). Cool the solution to 0°C.
- **Deprotonation:** Add sodium hydride (NaH, 60% dispersion in mineral oil) portion-wise.
Causality: NaH is a strong, non-nucleophilic base that deprotonates both the carboxylic acid

and the N-H of the carbamate, forming their respective sodium salts.[2][12] The formation of the sodium carboxylate is thought to protect it from reacting with the methylating agent.[12]

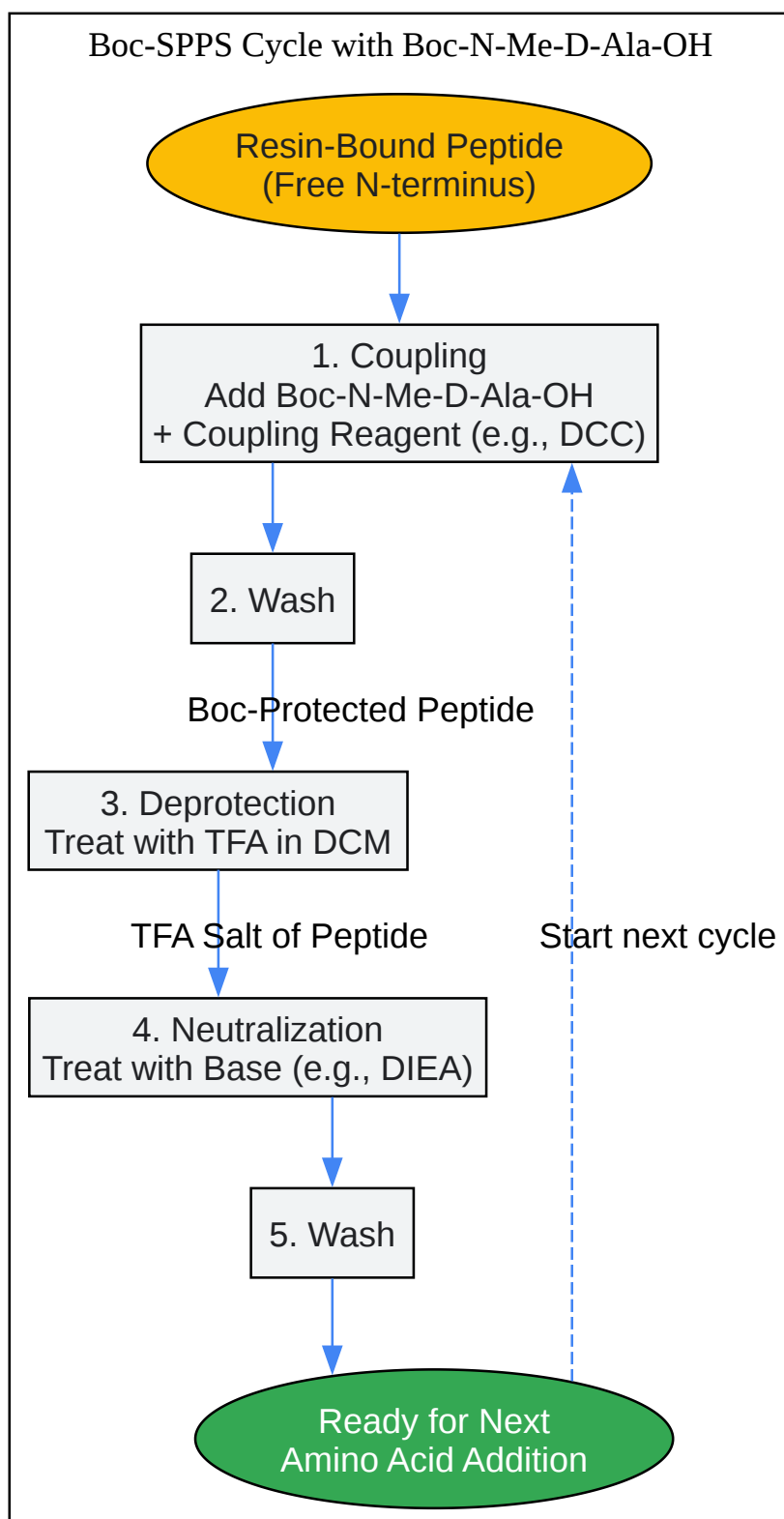
- **Methylation:** After hydrogen evolution ceases, add methyl iodide (CH_3I) dropwise. Allow the reaction to stir at room temperature overnight.
- **Quenching:** Carefully quench the reaction by slowly adding water or methanol at 0°C to destroy any excess NaH.
- **Workup and Isolation:** Acidify the mixture with dilute acid and extract the product into an organic solvent. Wash the organic layer, dry it, and concentrate it to yield the crude Boc-N-Me-D-Ala-OH.
- **Purification:** Purify the crude product by recrystallization or flash column chromatography to achieve high purity ($\geq 98\%$).

Quality Control: A Self-Validating System

- **Purity Assessment:** Final product purity should be confirmed using High-Performance Liquid Chromatography (HPLC) and should meet or exceed 98%. [1][6]
- **Structural Confirmation:** The identity of the compound must be confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy. The ^1H NMR spectrum should show characteristic peaks for the tert-butyl group (a singlet around 1.4-1.5 ppm), the N-methyl group (a singlet around 2.8-2.9 ppm), and the alanine backbone protons. [6][15]
- **Chiral Integrity:** The specific rotation must be measured and compared against reference values to confirm that the D-configuration has been maintained and no significant racemization occurred during synthesis. [6][8]

Core Application: Solid-Phase Peptide Synthesis (SPPS)

The primary application of Boc-N-Me-D-Ala-OH is as a building block in Boc-chemistry-based Solid-Phase Peptide Synthesis (SPPS). [1][16][17] The Boc group serves as a temporary protecting group for the N-terminus, which is cleaved at each cycle to allow for the addition of the next amino acid.



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Caption: Workflow for incorporating Boc-N-Me-D-Ala-OH in SPPS.

Protocol: Boc Deprotection and Coupling in SPPS

- Deprotection: The N-terminal Boc group of the resin-bound peptide is removed by treatment with a strong acid, typically 25-50% trifluoroacetic acid (TFA) in dichloromethane (DCM).[4][17][18]
 - Mechanism Insight: The acid protonates the Boc group, leading to its cleavage and the formation of a stable tert-butyl cation and carbon dioxide. The peptide's N-terminus is left as a TFA salt.[19][20]
 - Procedure: The peptide-resin is treated with the TFA/DCM solution for approximately 20-30 minutes, followed by washing with DCM.[17]
- Neutralization: The protonated N-terminus (TFA salt) is neutralized with a non-nucleophilic base, such as diisopropylethylamine (DIEA), in DCM or DMF to generate the free amine required for the subsequent coupling step.[4] This is followed by a wash step.
- Coupling: The Boc-N-Me-D-Ala-OH is pre-activated with a coupling reagent (e.g., DCC/HOBt or HBTU) and then added to the resin-bound peptide. The free N-terminus of the peptide attacks the activated carboxyl group of the incoming amino acid derivative to form a new peptide bond. The reaction is typically carried out in a solvent like DMF or NMP.
- Capping (Optional): After coupling, a capping step with acetic anhydride may be performed to block any unreacted amino groups, preventing the formation of deletion sequences.

Advanced Applications and Research Context

Beyond its role as a standard building block, the unique properties of Boc-N-Me-D-Ala-OH make it valuable in several advanced research areas:

- Drug Development: It is used to create peptide analogs with improved potency, selectivity, and metabolic stability.[1][16] The D-configuration itself provides resistance to degradation by many endogenous proteases, a benefit that is compounded by N-methylation.
- Biotechnology: The compound is employed in the synthesis of modified proteins and enzymes for diagnostic and therapeutic applications.[1][16]

- **Neuroscience Research:** Due to its structural similarity to endogenous amino acids, it is used in studies of neurotransmitter systems to probe receptor interactions and signaling pathways.
[\[1\]](#)[\[16\]](#)
- **Structure-Activity Relationship (SAR) Studies:** It serves as an excellent tool for exploring SAR in drug design. By systematically replacing a standard amino acid with its N-methylated D-isomer, researchers can elucidate the role of specific hydrogen bonds and stereochemistry in biological activity.[\[1\]](#)

Safety, Handling, and Storage

As a laboratory chemical, Boc-N-Me-D-Ala-OH should be handled with appropriate care. While specific GHS classification is not consistently reported, related Boc-amino acids are often listed as causing skin and eye irritation.[\[21\]](#)[\[22\]](#)

Safety & Handling Aspect	Recommendation	References
Personal Protective Equipment	Wear protective gloves, safety glasses, and a lab coat.	[22][23]
Ventilation	Use in a well-ventilated area or under a chemical fume hood.	[22][23]
Inhalation	Avoid breathing dust. If inhaled, move to fresh air.	[5][22]
Skin/Eye Contact	In case of contact, wash skin thoroughly with soap and water; rinse eyes cautiously with water for several minutes.	[22][23]
Storage	Store in a tightly sealed container in a cool (0-8°C), dry, and dark place.	[1]
Incompatibilities	Strong oxidizing agents and strong acids (other than for deprotection).	[22]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[22]

Conclusion

N-(tert-Butoxycarbonyl)-N-methyl-D-alanine is more than just a protected amino acid; it is a strategic tool for medicinal chemists and peptide scientists. Its dual features—the stability-enhancing N-methyl group and the synthetically versatile Boc group—provide a reliable means to construct peptides with superior therapeutic potential. A thorough understanding of its synthesis, purification, and application, as detailed in this guide, is essential for leveraging its full potential in the rational design of next-generation peptide-based drugs and biochemical probes.

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